

# Trisulfo-Cy5-Alkyne for Single-Molecule Imaging: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Trisulfo-Cy5-Alkyne*

Cat. No.: *B15553946*

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## Introduction

**Trisulfo-Cy5-Alkyne** is a water-soluble, far-red fluorescent dye designed for robust performance in single-molecule imaging applications. As a member of the cyanine dye family, it exhibits high extinction coefficients, good quantum yields, and emission spectra in a range with minimal cellular autofluorescence, making it an excellent choice for demanding imaging experiments.<sup>[1]</sup> The key features of **Trisulfo-Cy5-Alkyne** include:

- **An Alkyne Moiety:** This functional group allows for covalent attachment to azide-modified biomolecules via a highly specific and efficient copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reaction, commonly known as "Click Chemistry."<sup>[2][3]</sup> This bioorthogonal ligation strategy is ideal for site-specific labeling of proteins, nucleic acids, and other targets within complex biological samples.
- **Trisulfonation:** The presence of three sulfonate groups renders the dye highly water-soluble, preventing aggregation and non-specific binding, which are critical considerations for single-molecule studies.<sup>[1][4]</sup> This hydrophilicity ensures that the dye remains in solution in aqueous buffers without the need for organic co-solvents that could perturb biological structures.
- **Cy5 Core:** The cyanine 5 core provides the desirable photophysical properties for single-molecule imaging, including high brightness and photostability, particularly when used with

appropriate imaging buffers.[\[1\]](#)[\[3\]](#)

This document provides detailed application notes and protocols for the use of **Trisulfo-Cy5-Alkyne** in single-molecule imaging, with a focus on labeling strategies and data acquisition.

## Data Presentation

### Photophysical and Chemical Properties of Trisulfo-Cy5-Alkyne

Property	Value	Reference
Excitation Maximum ( $\lambda_{ex}$ )	~647 nm	<a href="#">[2]</a>
Emission Maximum ( $\lambda_{em}$ )	~670 nm	<a href="#">[2]</a>
Molar Extinction Coefficient	~250,000 $\text{cm}^{-1}\text{M}^{-1}$	<a href="#">[2]</a>
Molecular Weight	~788 g/mol	<a href="#">[2]</a>
Solubility	Water, DMSO, DMF	<a href="#">[2]</a>
Reactive Group	Alkyne	<a href="#">[2]</a>

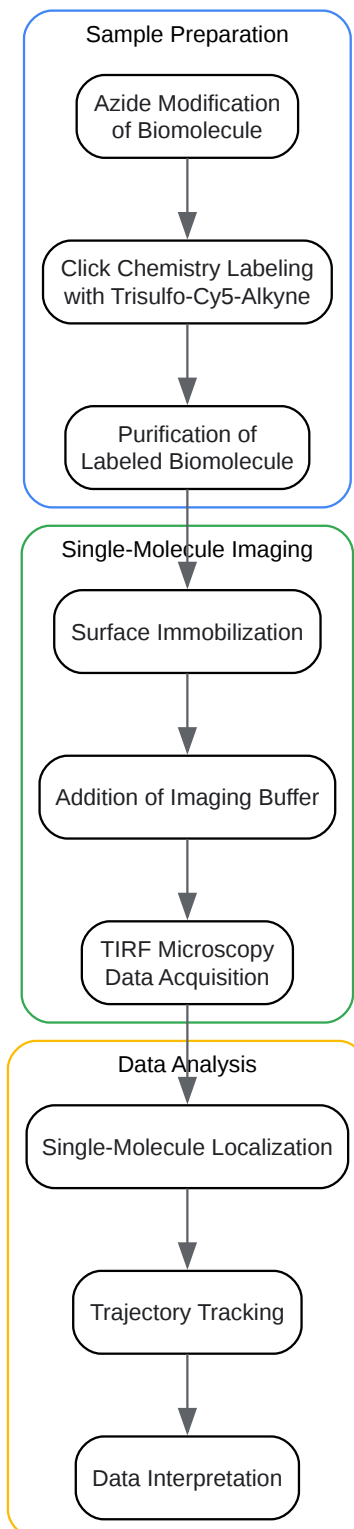
### Performance in Single-Molecule Localization Microscopy (SMLM)

While specific data for **Trisulfo-Cy5-Alkyne** is not available, a structurally similar dye, Cy5B-trisulfo, has been characterized in dSTORM experiments, offering a benchmark for expected performance.

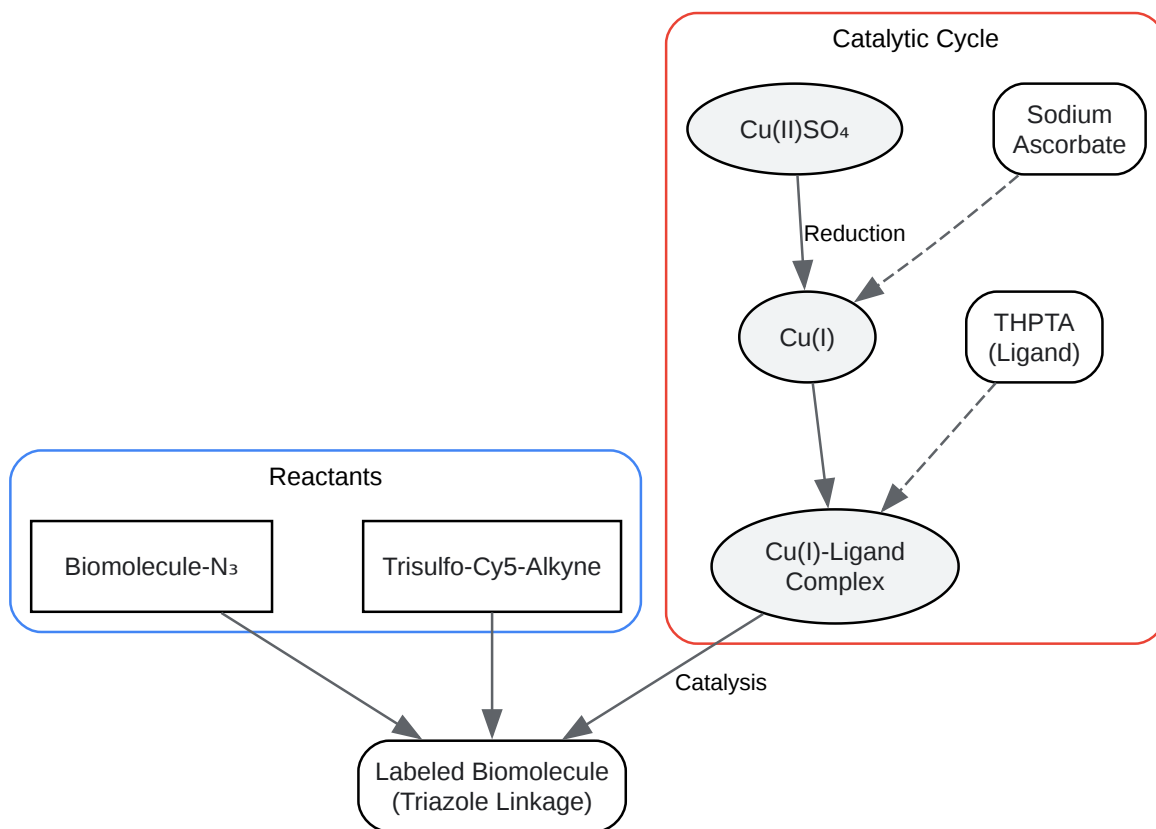
Parameter	Cy5B-trisulfo	Standard Cy5	Reference
Photon Counts per ON-event	~1,800	~770	<a href="#">[5]</a>
Localization Precision	$6.6 \pm 3.3$ nm	$8.4 \pm 4.4$ nm	<a href="#">[5]</a>

## Mandatory Visualizations

## Experimental Workflow for Single-Molecule Imaging



## Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)



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